

A Comprehensive Technical Guide to 2-Nitroisophthalic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitroisophthalic acid

Cat. No.: B105565

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Nitroisophthalic acid, with the Chemical Abstracts Service (CAS) number 21161-11-5, is an aromatic dicarboxylic acid that serves as a valuable building block in various chemical syntheses. Its structure, featuring both nitro and carboxylic acid functional groups, imparts unique reactivity, making it an important intermediate in the production of dyes, high-performance polymers, and pharmacologically active molecules. This technical guide provides an in-depth overview of the properties, synthesis, analysis, and applications of **2-Nitroisophthalic acid**, with a focus on its relevance to research and drug development.

Chemical and Physical Properties

2-Nitroisophthalic acid is a solid, typically appearing as a white to light yellow crystalline powder. A summary of its key chemical and physical properties is presented in the tables below.

Table 1: General Properties of 2-Nitroisophthalic Acid

Property	Value
CAS Number	21161-11-5
Molecular Formula	C ₈ H ₅ NO ₆
Molecular Weight	211.13 g/mol
IUPAC Name	2-nitrobenzene-1,3-dicarboxylic acid
Synonyms	2-Nitro-1,3-benzenedicarboxylic acid, 3-Carboxy-2-nitrobenzoic acid

Table 2: Physical Properties of 2-Nitroisophthalic Acid

Property	Value
Melting Point	314 °C
Boiling Point	473.7 ± 40.0 °C (Predicted)
Density	1.671 ± 0.06 g/cm ³ (Predicted)
Solubility	Soluble in Dichloromethane, Ethyl Acetate, Methanol
Physical State	Solid, powder to crystal

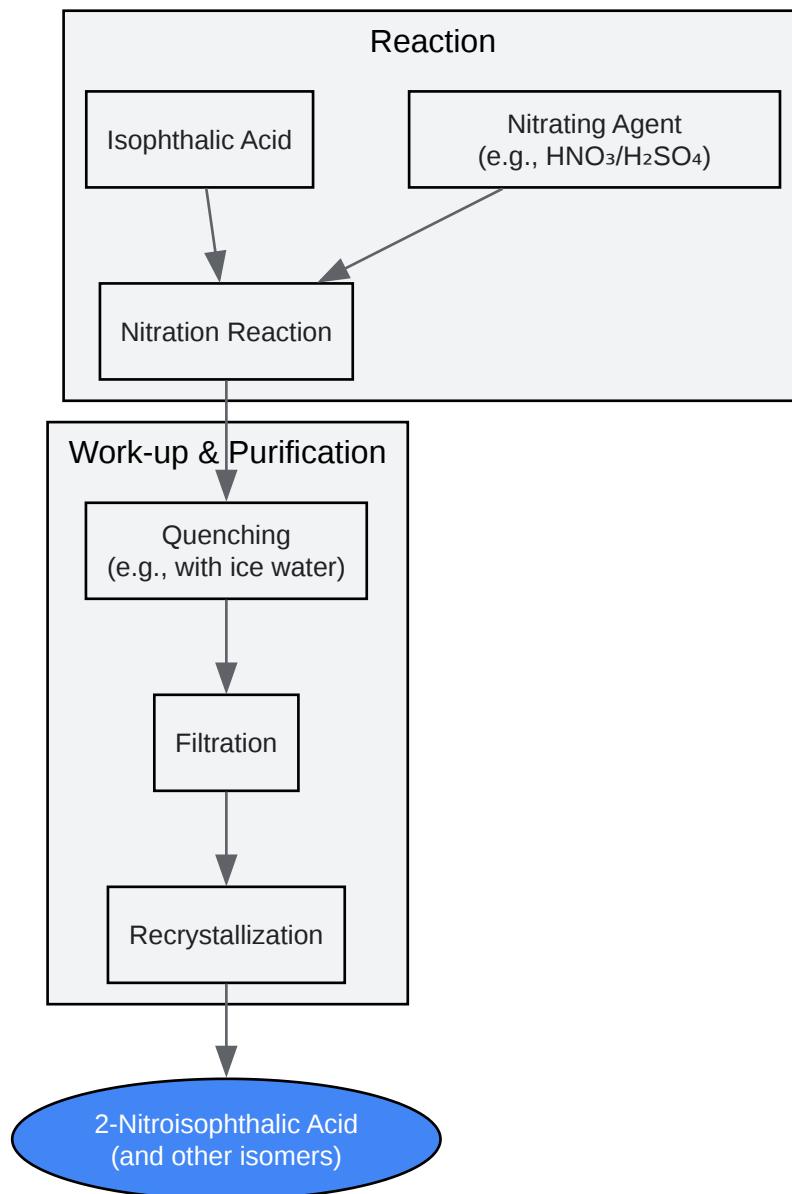
Synthesis and Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis of **2-Nitroisophthalic acid** are not extensively documented in publicly available literature, the general synthetic approach involves the nitration of isophthalic acid. It is crucial to distinguish the synthesis of the 2-nitro isomer from its more commonly described 5-nitro isomer. The synthesis of the 5-nitro isomer typically involves the nitration of isophthalic acid using a mixture of fuming nitric acid and concentrated sulfuric acid.

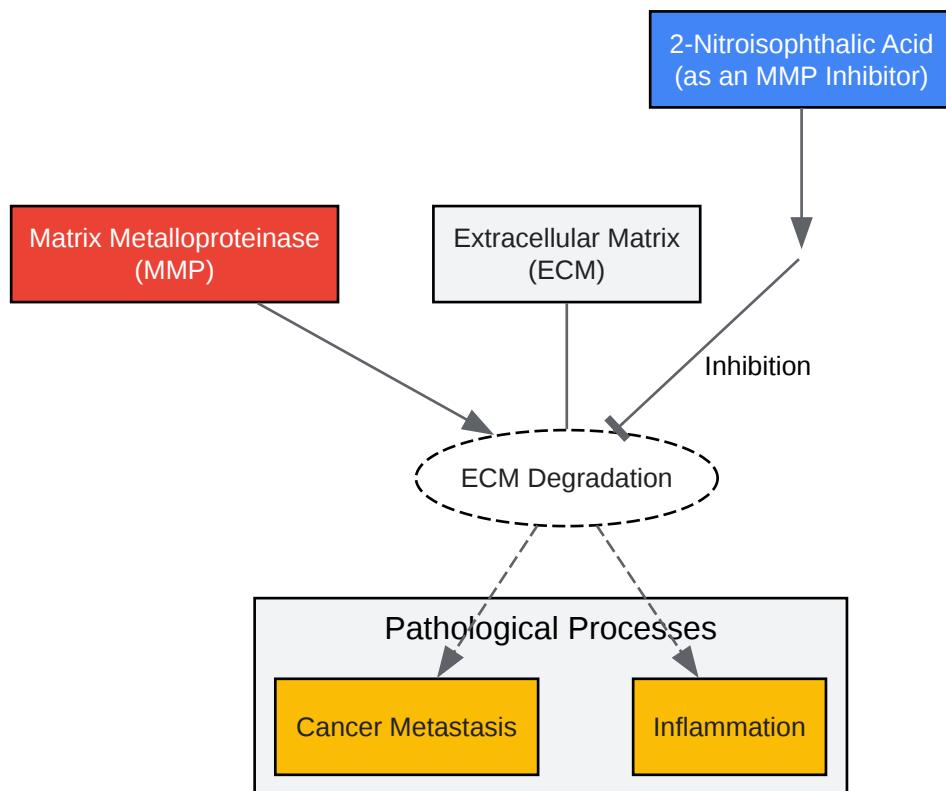
A general workflow for such a synthesis is depicted below. Please note that specific reaction conditions, such as temperature, reaction time, and purification methods, would need to be optimized for the selective synthesis of the 2-nitro isomer.

General Synthesis Workflow

General Synthesis Workflow for Nitroisophthalic Acids



Conceptual Diagram of MMP Inhibition

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Nitroisophthalic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b105565#2-nitroisophthalic-acid-cas-number-and-properties\]](https://www.benchchem.com/product/b105565#2-nitroisophthalic-acid-cas-number-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com